

Application Note: In Vitro Profiling of N,2-dihydroxy-5-methylbenzamide

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Compound of Interest

Compound Name: *N,2-dihydroxy-5-methylbenzamide*

CAS No.: 61799-77-7

Cat. No.: B1620700

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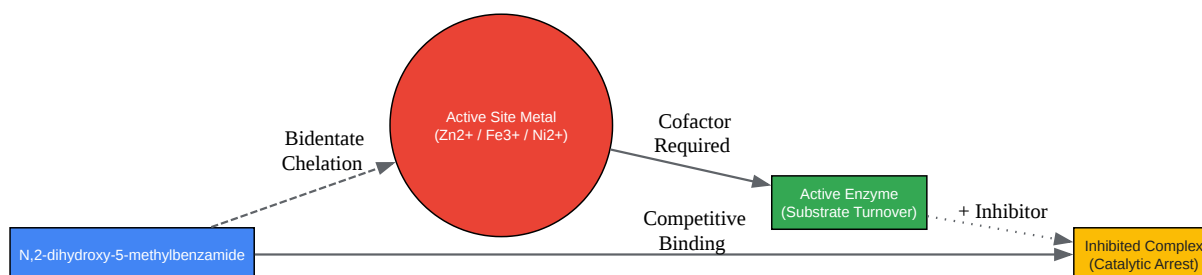
Executive Summary & Mechanism of Action

N,2-dihydroxy-5-methylbenzamide functions as a competitive inhibitor for enzymes dependent on metal cofactors. The molecule possesses a "warhead" consisting of the N-hydroxy (hydroxamic) and 2-hydroxy (phenolic) groups, which form a stable 5- or 6-membered chelate ring with metal ions.

Primary Biological Targets:

- **Histone Deacetylases (HDACs):** Zinc-dependent enzymes regulating chromatin structure. The hydroxamic acid group coordinates the active site, preventing deacetylation.
- **Alternative Oxidase (AOX):** An iron-dependent mitochondrial enzyme (common in fungi/plants/trypanosomes). This molecule is a methylated analog of Salicylhydroxamic Acid (SHAM), the standard reference inhibitor for AOX.
- **Urease:** A nickel-dependent enzyme critical for bacterial pathogenesis (e.g., *H. pylori*).

Figure 1: Mechanism of Action (Bidentate Chelation)



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Caption: The hydroxamic acid and phenolic hydroxyl groups coordinate the metal cofactor, blocking substrate access.

Technical Note: Compound Handling & Stability

- Solubility: Soluble in DMSO (>10 mM) and Methanol. Limited solubility in neutral aqueous buffers.
- Stability Warning: Hydroxamic acids are prone to the Lossen rearrangement or hydrolysis under strongly acidic/basic conditions or high temperatures.
 - Storage: Store powder at -20°C. Prepare DMSO stocks fresh or store at -80°C for max 1 month.
 - Assay Buffer: Avoid buffers containing competing chelators (e.g., EDTA, EGTA) as they will interfere with the assay.

Protocol A: Fluorometric HDAC Inhibition Assay

Target: Zinc-dependent Histone Deacetylases (Class I/II). Utility: Cancer drug discovery, Epigenetic profiling.

Materials

- Enzyme: Recombinant Human HDAC1 or HeLa Nuclear Extract.
- Substrate: Fluorogenic peptide (e.g., Boc-Lys(Ac)-AMC).
- Developer: Trypsin or commercial HDAC developer solution.
- Buffer: 25 mM Tris-HCl (pH 8.0), 137 mM NaCl, 2.7 mM KCl, 1 mM .
- Control Inhibitor: Trichostatin A (TSA) or SAHA (Vorinostat).

Experimental Workflow

- Compound Preparation:
 - Prepare a 10 mM stock of **N,2-dihydroxy-5-methylbenzamide** in DMSO.
 - Perform a 1:3 serial dilution in assay buffer (8 points). Final DMSO concentration in assay should be <1%.
- Enzyme Incubation (Pre-incubation is Critical):
 - In a black 96-well plate, add 10 µL of diluted compound.
 - Add 30 µL of diluted HDAC enzyme solution.
 - Crucial Step: Incubate for 15 minutes at 25°C. This allows the inhibitor to reach equilibrium with the active site Zinc.
- Substrate Addition:
 - Add 10 µL of Fluorogenic Substrate (50 µM final conc).
 - Incubate for 30-60 minutes at 37°C.
- Development:

- Add 50 µL of Developer Solution (containing Trypsin).
- Incubate for 15 minutes at room temperature. (Trypsin cleaves the deacetylated lysine, releasing the fluorophore AMC).
- Detection:
 - Read Fluorescence: Ex 350-360 nm / Em 450-460 nm.

Data Analysis

Calculate % Inhibition using the formula:

- RFU_control: Enzyme + Substrate + DMSO (No inhibitor).
- RFU_blank: Buffer + Substrate (No enzyme).

Protocol B: Alternative Oxidase (AOX) Respirometry Assay

Target: Iron-dependent Mitochondrial Alternative Oxidase. Utility: Antimicrobial (Fungi/Trypanosomes) and Plant Physiology. Note: This compound is a methyl-derivative of SHAM. This assay validates its specificity against the ubiquinol oxidase pathway.

Materials

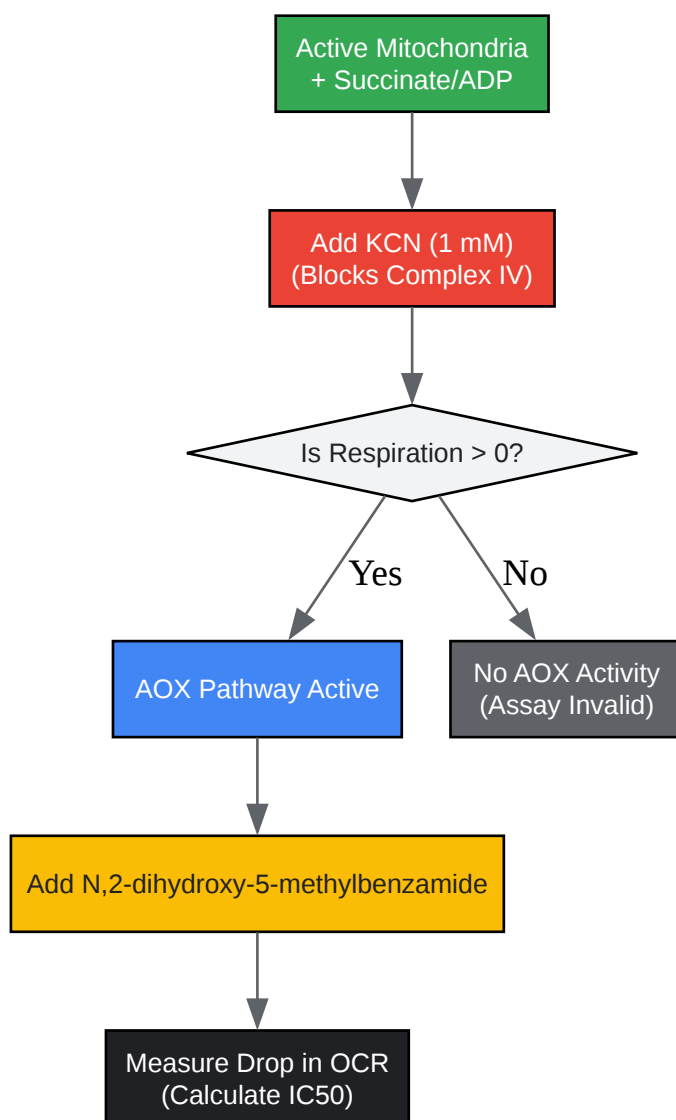
- Biological Source: Isolated mitochondria (e.g., from *Sauromatum guttatum*, *Candida albicans*, or *Trypanosoma brucei*).
- Respirometer: Clark-type Oxygen Electrode or Seahorse XF Analyzer.
- Respiration Buffer: 0.3 M Mannitol, 10 mM KCl, 5 mM
, 10 mM Phosphate buffer (pH 7.2).
- Substrate: Succinate (10 mM) + ATP (1 mM).
- Inhibitors:

- KCN (Potassium Cyanide): Blocks Complex IV (Cytochrome c Oxidase).
- **N,2-dihydroxy-5-methylbenzamide**: Target AOX inhibitor.

Experimental Workflow (Clark Electrode Method)

- Baseline Respiration:
 - Add 2 mL Respiration Buffer to the chamber (calibrated to 100% air saturation).
 - Add Mitochondria (0.5–1.0 mg protein). Allow signal to stabilize.
 - Add Succinate (10 mM) to initiate State 2 respiration.
 - Add ADP (150 μ M) to initiate State 3 (Active) respiration.
- Isolate AOX Pathway:
 - Add KCN (1 mM).
 - Observation: Respiration will drop significantly but not to zero if AOX is present. The remaining oxygen consumption is purely AOX-driven.
- Inhibitor Titration:
 - Titrate **N,2-dihydroxy-5-methylbenzamide** (from 100 mM DMSO stock) in stepwise aliquots (e.g., 10 μ M, 50 μ M, 100 μ M, 500 μ M).
 - Record the decrease in Oxygen Consumption Rate (OCR) after each addition.
- Validation:
 - The OCR should drop to near zero (background) if the compound effectively inhibits AOX.

Figure 2: AOX Assay Logic Flow



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Caption: Workflow to isolate and inhibit the Alternative Oxidase pathway using KCN and the test compound.

Expected Results & Troubleshooting

Parameter	HDAC Assay (Zinc)	AOX Assay (Iron)
Expected IC50	Low micromolar (1–50 μ M)	Mid micromolar (50–500 μ M)
Key Variable	Pre-incubation time (critical for binding)	Mitochondrial integrity (RCR > 3)
Interference	Fluorescence quenching by compound	DMSO > 2% disrupts membranes
Control	TSA (Nanomolar potency)	SHAM (Standard reference)

Expert Insight: If the compound shows weak activity in the HDAC assay, verify the integrity of the hydroxamic acid group using Ferric Chloride (

) testing. A red/violet color indicates the hydroxamic acid is intact. If the solution is colorless, the compound may have hydrolyzed to the corresponding carboxylic acid (5-methylsalicylic acid), which is inactive against HDACs.

References

- Hydroxamic Acid Chelation Chemistry
 - Marmion, C. J., et al. (2004). "Hydroxamic acids - An intriguing family of metal chelators and metalloenzyme inhibitors." *European Journal of Inorganic Chemistry*.
- HDAC Inhibition Protocols
 - Wegener, D., et al. (2003). "Fluorogenic substrates for histone deacetylases." *Chemistry & Biology*.
- Alternative Oxidase (AOX)
 - Siedow, J. N., & Girvin, M. E. (1980). "Alternative respiratory pathway. Its role in seed respiration and its inhibition by salicylhydroxamic acid." *Plant Physiology*.
- Compound Synthesis & Metal Binding Context
 - Puerta, D. T. (2006). "The use of Metal-Binding Pharmacophores as Druglike Small Molecule Metalloenzyme Inhibitors." University of California, San Diego Thesis.

(Describing Compound 5.48: **N,2-dihydroxy-5-methylbenzamide**).^{[1][2][3]}

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Sources

- [1. 2,5-Dihydroxy-3-methylbenzamide | C₈H₉NO₃ | CID 56610822 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. escholarship.org \[escholarship.org\]](#)
- [3. escholarship.org \[escholarship.org\]](#)
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